

Unveiling the Spectroscopic Signature of Asperaculane B: A Technical Guide

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Yangling, China & Los Angeles, CA - A detailed spectroscopic analysis of **Asperaculane B**, a nordaucane sesquiterpenoid isolated from the fungus Aspergillus aculeatus, provides a comprehensive dataset for researchers in natural product chemistry, mycology, and drug discovery. This guide presents the nuclear magnetic resonance (NMR), high-resolution electrospray ionization mass spectrometry (HR-ESIMS), and electronic circular dichroism (ECD) data for **Asperaculane B**, alongside the experimental protocols utilized for its characterization. This information is critical for the identification and potential synthesis of this bioactive compound.

Asperaculane B was isolated from a fermentation culture of the fungus Aspergillus aculeatus. [1][2] Its structure and absolute configuration were established through extensive spectroscopic analysis, including 1D and 2D-NMR experiments, HR-ESIMS, and ECD data, corroborated by quantum chemical calculations.[1][2]

Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **Asperaculane B**.

NMR Spectroscopic Data

The ¹H and ¹³C NMR data for **Asperaculane B** were recorded in Methanol-d₄ (d₄-MeOH) on a Bruker 600 MHz spectrometer.



Position	¹³ C (δc, mult.)	¹Η (δΗ, mult., J in Hz)
1	45.2, CH	2.15, m
2	25.9, CH ₂	1.80, m; 1.65, m
3	32.8, CH ₂	1.95, m; 1.50, m
4	135.2, C	
5	142.1, CH	6.80, br s
7	75.6, CH	4.35, d, 8.4
8	35.1, CH ₂	2.10, m; 1.75, m
9	71.9, CH	3.80, t, 8.4
10	48.2, C	
11	12.8, CH₃	1.78, s
12	29.4, CH₃	1.05, d, 7.2
13	21.5, CH₃	1.18, s
14	172.1, C	

HR-ESIMS Data

High-resolution electrospray ionization mass spectrometry (HR-ESIMS) data was acquired to determine the molecular formula of **Asperaculane B**.

lon	Calculated m/z	Found m/z	Molecular Formula
[M+H] ⁺	237.1485	237.1484	C14H21O3
[M+Na]+	259.1310	259.1302	C14H20O3Na

ECD Data

The electronic circular dichroism (ECD) spectrum of **Asperaculane B** was recorded in methanol (MeOH).



λmax (nm)	Δε
213	+8.19
323	-0.63

Experimental Protocols

The following section details the methodologies employed for the isolation and characterization of **Asperaculane B**.

Fungal Material and Fermentation

The producing fungus, Aspergillus aculeatus, was isolated from a soil sample. For the production of secondary metabolites, the fungus was cultured in a liquid medium containing glucose, peptone, and yeast extract. The fermentation was carried out in flasks on a rotary shaker at 28 °C for 10 days.

Extraction and Isolation

The fungal culture was filtered to separate the mycelium from the broth. The broth was extracted with ethyl acetate, and the mycelial mass was extracted with a mixture of chloroform and methanol. The resulting crude extracts were combined and subjected to a series of chromatographic techniques, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield pure **Asperaculane B**.

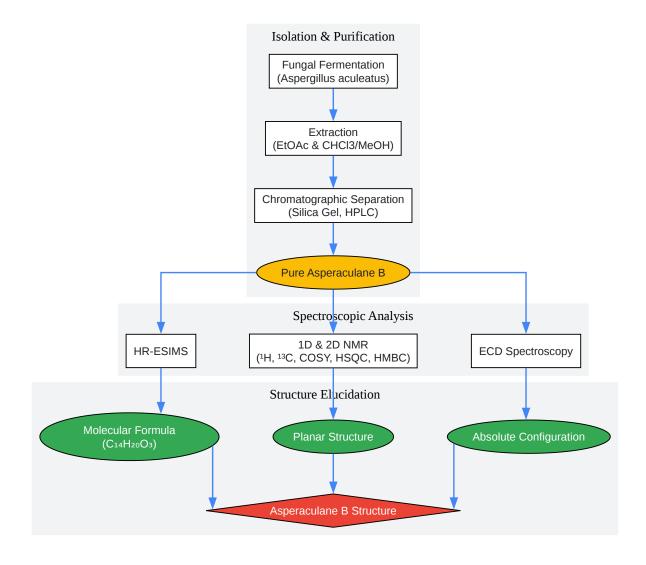
Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra, along with 2D NMR experiments (COSY, HSQC, HMBC), were recorded on a Bruker 600 MHz spectrometer with tetramethylsilane (TMS) as the internal standard.
- HR-ESIMS: High-resolution mass spectra were obtained using an Agilent 6210 TOF mass spectrometer with an electrospray ionization source.
- ECD Spectroscopy: The ECD spectrum was measured on a Jasco J-810 spectropolarimeter in a methanol solution.



Logical Workflow for Structure Elucidation

The following diagram illustrates the logical workflow followed for the structure elucidation of **Asperaculane B**.





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Caption: Workflow for the isolation and structure elucidation of **Asperaculane B**.

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